

optimizing reaction conditions for the synthesis of 5-Methoxychroman-3-amine

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Compound of Interest

Compound Name: 5-Methoxychroman-3-amine

Cat. No.: B033508

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Technical Support Center: Synthesis of 5-Methoxychroman-3-amine

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals engaged in the synthesis of **5-Methoxychroman-3-amine**.

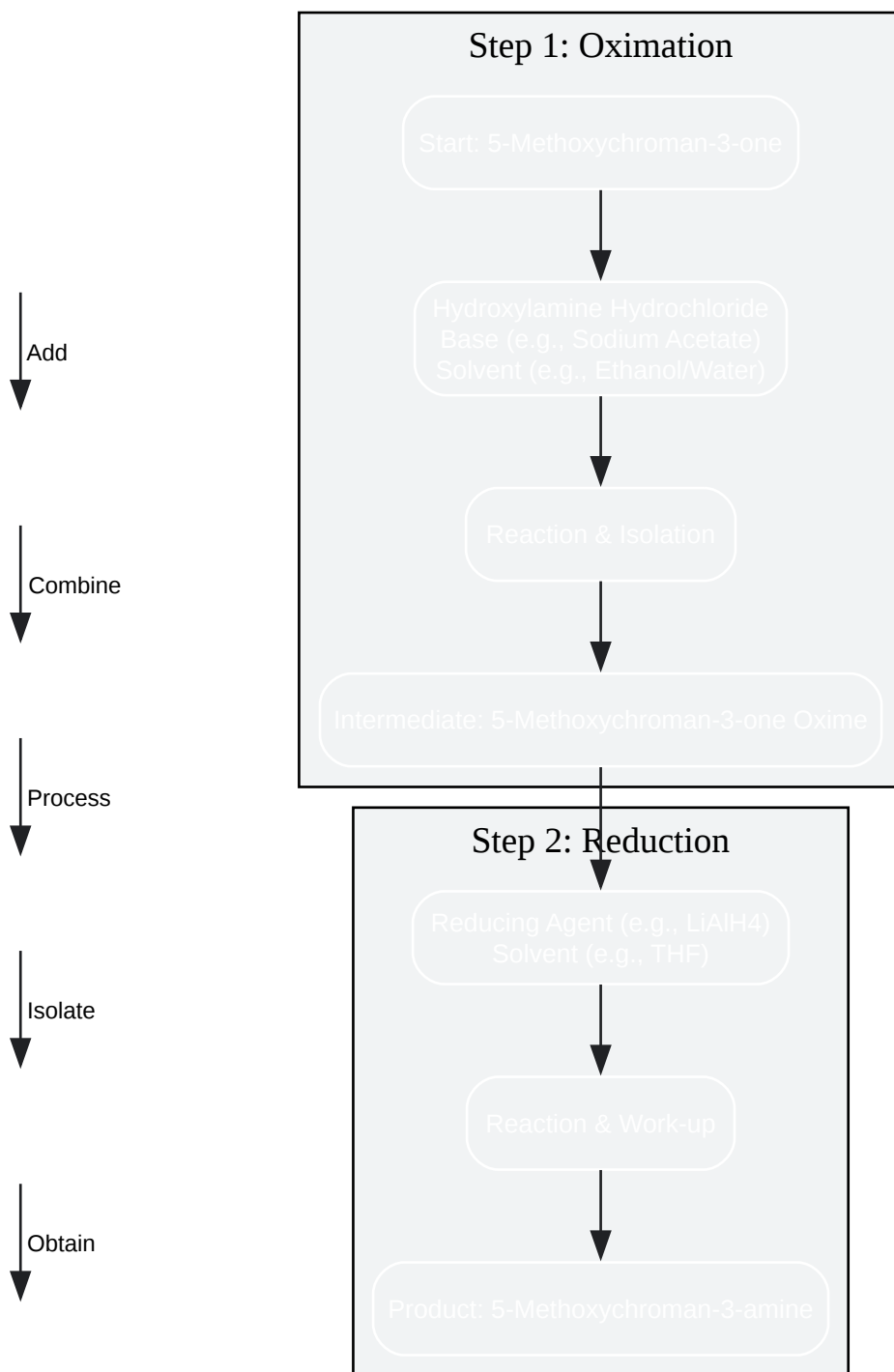
Troubleshooting Guides

This section addresses specific issues that may be encountered during the synthesis of **5-Methoxychroman-3-amine**, primarily focusing on the two most common synthetic routes: reductive amination of 5-methoxychroman-3-one and reduction of 5-methoxychroman-3-one oxime.

Route 1: Reductive Amination of 5-Methoxychroman-3-one

This one-pot reaction involves the condensation of 5-methoxychroman-3-one with an ammonia source, followed by in-situ reduction of the resulting imine.

Experimental Workflow: Reductive Amination



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